

2-Chloro-5-fluoro-3-methylphenol chemical structure and formula

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Compound of Interest

Compound Name: 2-Chloro-5-fluoro-3-methylphenol

CAS No.: 1805455-85-9

Cat. No.: B2820375

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An In-Depth Technical Guide to **2-Chloro-5-fluoro-3-methylphenol** (CAS: 1805455-85-9) for Advanced Research and Development

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-5-fluoro-3-methylphenol**, a halogenated aromatic compound of significant interest to the chemical synthesis and drug discovery sectors. As a functionalized phenol, it serves as a valuable building block for constructing more complex molecular architectures. This document delineates its fundamental chemical structure, formula, and physicochemical properties. It further presents a robust, proposed synthetic route, outlines expected analytical characterization data, and explores its potential applications in medicinal chemistry. Safety protocols and handling procedures, derived from data on structurally analogous compounds, are also detailed to ensure safe laboratory practice. This guide is intended for researchers, chemists, and drug development professionals seeking to leverage this compound in their research and development pipelines.

Molecular Overview and Physicochemical Properties

2-Chloro-5-fluoro-3-methylphenol is a substituted aromatic ring belonging to the family of halogenated phenols. The unique arrangement of chloro, fluoro, and methyl groups on the phenol scaffold imparts specific electronic and steric properties, making it a desirable intermediate in organic synthesis.

Chemical Structure and Formula

The molecule consists of a benzene ring substituted with a hydroxyl group (-OH), a chlorine atom (-Cl), a fluorine atom (-F), and a methyl group (-CH₃).

- Molecular Formula: C₇H₆ClFO[1][2]
- Systematic IUPAC Name: **2-Chloro-5-fluoro-3-methylphenol**
- Smiles: OC1=CC(F)=CC(C)=C1Cl[1]
- InChI Key: InChI=1S/C7H6ClFO/c1-4-5(7(9)10)2-6(8)3-4/h2-3,10H,1H3

Figure 1: 2D Chemical Structure of **2-Chloro-5-fluoro-3-methylphenol**

Caption: Chemical structure of **2-Chloro-5-fluoro-3-methylphenol**.

Key Identifiers and Properties

The following table summarizes the essential identifiers and computed physicochemical properties for this compound.

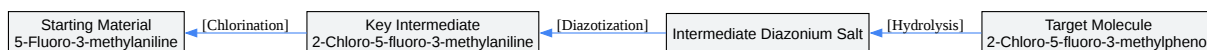
Property	Value	Source
CAS Number	1805455-85-9	[1][2]
Molecular Weight	160.57 g/mol	[1][2]
Topological Polar Surface Area (TPSA)	20.23 Å ²	[1]
logP (Octanol-Water Partition Coeff.)	2.49312	[1]
Hydrogen Bond Donors	1	[1]
Hydrogen Bond Acceptors	1	[1]
Purity	Typically ≥97%	[1][2]
Storage Conditions	2-8°C, sealed in a dry environment	[1]

Proposed Synthetic Pathway and Rationale

While specific, peer-reviewed synthesis protocols for **2-Chloro-5-fluoro-3-methylphenol** are not widely published, a logical and robust synthetic route can be designed based on well-established organohalogen chemistry principles. The following proposed pathway utilizes commercially available starting materials and reliable, high-yielding reactions common in process chemistry.

Retrosynthetic Analysis

The causality behind this synthetic design begins with a retrosynthetic analysis, which deconstructs the target molecule into simpler, more readily available precursors. The primary disconnection strategy focuses on the phenol group, which can be reliably installed from an aniline via a diazonium salt intermediate (Sandmeyer-type reaction).



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Caption: Retrosynthetic analysis of **2-Chloro-5-fluoro-3-methylphenol**.

Proposed Step-by-Step Synthesis Protocol

This protocol is a self-validating system; successful isolation and characterization of the product in each step confirms the efficacy of the previous transformation before proceeding.

Step 1: Ortho-Chlorination of 5-Fluoro-3-methylaniline

- Rationale: The directing effects of the amine (ortho-, para-directing and activating) and the fluorine (ortho-, para-directing and deactivating) are considered. The position ortho to the powerful activating amine group is the most likely site for electrophilic chlorination. N-Chlorosuccinimide (NCS) is chosen as a mild and selective chlorinating agent to minimize side reactions.
- Methodology:
 - Dissolve 5-Fluoro-3-methylaniline (1.0 eq) in a suitable solvent such as acetonitrile or dichloromethane in a round-bottom flask.
 - Cool the mixture to 0°C in an ice bath.
 - Add N-Chlorosuccinimide (NCS) (1.05 eq) portion-wise over 30 minutes, maintaining the temperature below 5°C.
 - Allow the reaction to warm to room temperature and stir for 4-6 hours. Monitor progress by TLC or LC-MS.
 - Upon completion, quench the reaction with a saturated aqueous solution of sodium thiosulfate.
 - Extract the product with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product, 2-Chloro-5-fluoro-3-methylaniline, by column chromatography.

Step 2: Diazotization and Hydrolysis to form **2-Chloro-5-fluoro-3-methylphenol**

- **Rationale:** The Sandmeyer reaction is a classic and highly reliable method for converting an aryl amine into a variety of functional groups. Here, the aniline is converted to a diazonium salt, which is subsequently hydrolyzed in situ to the desired phenol. This two-step, one-pot procedure is efficient for this type of transformation.
- **Methodology:**
 - Prepare a solution of aqueous sulfuric acid (e.g., 2 M).
 - Add the purified 2-Chloro-5-fluoro-3-methylaniline (1.0 eq) to the acid solution and cool to 0-5°C with vigorous stirring.
 - In a separate beaker, dissolve sodium nitrite (NaNO_2) (1.1 eq) in a minimal amount of cold water.
 - Add the sodium nitrite solution dropwise to the aniline suspension, ensuring the temperature remains below 5°C. A color change or clarification of the solution indicates the formation of the diazonium salt. Stir for an additional 30 minutes at this temperature.
 - To facilitate hydrolysis, slowly add the diazonium salt solution to a pre-heated solution of aqueous sulfuric acid (e.g., 50% v/v) containing a catalytic amount of copper(II) sulfate at approximately 100-110°C. Vigorous nitrogen evolution will be observed.
 - After the addition is complete, maintain the heat for 1 hour to ensure complete hydrolysis.
 - Cool the reaction mixture to room temperature and extract the phenolic product with a suitable solvent like diethyl ether or ethyl acetate (3x).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude **2-Chloro-5-fluoro-3-methylphenol**. Final purification can be achieved via distillation or column chromatography.

Analytical Characterization

Structural confirmation and purity assessment are critical. The following techniques are standard for characterizing the final product. The data presented are predicted values based on the known effects of the substituents on the phenol ring.

Technique	Expected Observations
^1H NMR	- A singlet for the phenolic -OH proton (broad, chemical shift variable).- Two aromatic protons appearing as doublets or doublet of doublets, with coupling constants influenced by both the Cl and F atoms.- A singlet for the methyl (-CH ₃) protons around 2.2-2.4 ppm.
^{13}C NMR	- Approximately 7 distinct carbon signals.- The carbon bearing the fluorine will show a large C-F coupling constant.- Chemical shifts will be characteristic for substituted aromatic carbons, with the C-OH carbon being the most downfield (around 150-160 ppm).
Mass Spec. (EI)	- A molecular ion peak (M ⁺) at m/z $\approx$ 160.- A characteristic M+2 peak at m/z $\approx$ 162 with an intensity of about one-third of the M ⁺ peak, confirming the presence of one chlorine atom.
IR Spectroscopy	- A broad absorption band around 3200-3500 cm ⁻¹ for the O-H stretch.- Sharp peaks in the 1400-1600 cm ⁻¹ region for aromatic C=C stretching.- A strong C-F stretching band around 1100-1250 cm ⁻¹ .- A C-Cl stretching band in the 600-800 cm ⁻¹ region.

Quality Control and Verification Workflow

A rigorous quality control workflow ensures the identity, purity, and consistency of the synthesized compound, which is paramount for its use in drug discovery and development.

Caption: Standard workflow for the quality control of synthesized intermediates.

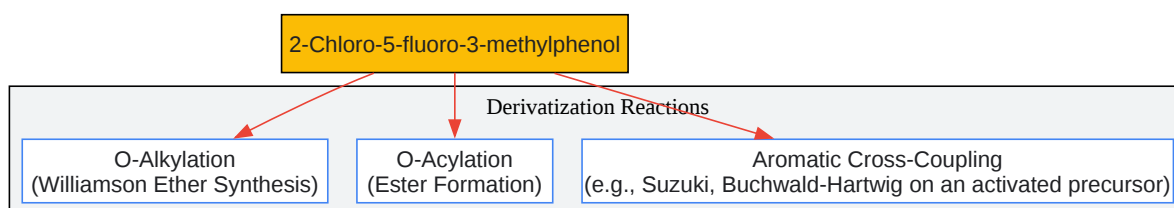
Applications in Drug Discovery and Medicinal Chemistry

Halogenated phenols are prevalent motifs in medicinal chemistry. The specific combination of chlorine, fluorine, and a methyl group in **2-Chloro-5-fluoro-3-methylphenol** offers a unique set of properties for drug design.

- **Fluorine's Role:** The inclusion of a fluorine atom can enhance metabolic stability by blocking sites susceptible to oxidative metabolism.^[3] It can also increase binding affinity to target proteins through favorable electrostatic interactions and modulate the pKa of the phenolic hydroxyl group.
- **Chlorine's Contribution:** The chlorine atom adds lipophilicity, which can improve membrane permeability. It can also engage in halogen bonding, a specific and directional non-covalent interaction that can be exploited for potent and selective binding to biological targets.^[4]
- **As a Building Block:** This compound is an ideal starting point or "building block" for creating libraries of more complex molecules. The hydroxyl group serves as a versatile chemical handle for various reactions. Halogenated heterocyclic compounds, which can be synthesized from intermediates like this, are of significant importance in the pharmaceutical and agrochemical sectors.^[5]

Potential Derivatization Pathways

The phenolic hydroxyl group is a prime site for modification to explore structure-activity relationships (SAR). A library of derivatives can be rapidly synthesized for screening against biological targets.



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Caption: Key reaction pathways for creating derivative libraries.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **2-Chloro-5-fluoro-3-methylphenol** is not widely available, a conservative approach to handling should be adopted based on the known hazards of structurally similar chlorinated and fluorinated phenols.

- **Hazard Assessment:** Compounds of this class are often classified as harmful if swallowed, toxic in contact with skin, and capable of causing skin and eye irritation or burns.^{[6][7][8][9]}
- **Personal Protective Equipment (PPE):** Always wear appropriate protective equipment, including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.^{[6][10]}
- **Handling Procedures:** All handling should be performed inside a certified chemical fume hood to avoid inhalation of vapors or dust.^[8] Avoid direct contact with the substance.^[7] Ensure eyewash stations and safety showers are readily accessible.^[6]
- **Storage:** Store the compound in a tightly closed container in a cool (recommended 2-8°C), dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[1]

Conclusion

2-Chloro-5-fluoro-3-methylphenol is a specialized chemical intermediate with significant potential for application in the synthesis of novel bioactive compounds. Its unique substitution pattern provides a valuable tool for medicinal chemists to fine-tune the steric and electronic properties of lead compounds. The proposed synthetic route and analytical framework described in this guide offer a solid foundation for its preparation and quality control. Adherence to stringent safety protocols is essential when working with this and related halogenated compounds. As the demand for sophisticated and highly functionalized molecules in drug discovery continues to grow, the utility of such building blocks is set to increase.

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